

Safety data sheet (SDS) for Fmoc-PEG12-NHS ester

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Compound of Interest

Compound Name: Fmoc-PEG12-NHS ester

Cat. No.: B3117348

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Technical Guide: Fmoc-PEG12-NHS Ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and application of **Fmoc-PEG12-NHS ester** (CAS No. 2227246-92-4). The information is compiled from safety data sheets, supplier specifications, and established biochemical protocols to ensure a thorough resource for laboratory and drug development professionals.

Chemical Identification and Properties

Fmoc-PEG12-NHS ester is a heterobifunctional crosslinker containing a fluorenylmethyloxycarbonyl (Fmoc) protected amine and an N-hydroxysuccinimide (NHS) ester. The polyethylene glycol (PEG) spacer consists of 12 ethylene glycol units, which imparts hydrophilicity to molecules it is conjugated with, often improving their solubility and pharmacokinetic properties.^{[1][2]} The Fmoc group provides a stable protecting group for the terminal amine that can be removed under basic conditions, while the NHS ester is highly reactive toward primary amines, forming stable amide bonds.^{[1][3]}

Table 1: Chemical and Physical Properties of **Fmoc-PEG12-NHS Ester**

Property	Value	Source(s)
CAS Number	2227246-92-4	[1]
Molecular Formula	C46H68N2O18	
Molecular Weight	937.03 g/mol	
Appearance	Colorless to light yellow liquid or pale yellow oily matter.	
Purity	≥95%	
Solubility	Soluble in dichloromethane (DCM), dimethylformamide (DMF), and dimethyl sulfoxide (DMSO).	
Density	~1.25 ± 0.1 g/cm ³	
Melting Point	No data available	
Boiling Point	No data available	

Safety and Hazard Information

Fmoc-PEG12-NHS ester is a chemical that must be handled with appropriate safety precautions in a laboratory setting. The hazard classifications can vary slightly between suppliers, but the following represents a consolidation of available data.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed.
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation.
Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation.

Signal Word: Warning

Hazard Pictograms:


 alt text

Table 3: Precautionary Statements

Type	Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
	P264: Wash hands thoroughly after handling.
	P270: Do not eat, drink or smoke when using this product.
	P271: Use only outdoors or in a well-ventilated area.
Response	P280: Wear protective gloves/protective clothing/eye protection/face protection.
	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
	P330: Rinse mouth.
	P362 + P364: Take off contaminated clothing and wash it before reuse.

Handling, Storage, and Stability

Proper handling and storage are crucial to maintain the integrity of **Fmoc-PEG12-NHS ester**, particularly the moisture-sensitive NHS ester group.

- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any aerosols or vapors. Use appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), a lab coat, and safety goggles. Avoid contact with skin and eyes. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container at -20°C for long-term stability. The product should be kept in a dry environment, and it is recommended to store it with a desiccant to

prevent hydrolysis of the NHS ester. Before use, allow the vial to equilibrate to room temperature before opening to prevent moisture condensation.

- **Stability:** The compound is stable under recommended storage conditions. The NHS ester moiety is susceptible to hydrolysis, especially in the presence of moisture and at higher pH. Therefore, stock solutions in anhydrous solvents like DMF or DMSO should be prepared fresh and used immediately. If storage of a stock solution is necessary, it should be stored at -20°C or -80°C and used within a short period. Avoid repeated freeze-thaw cycles.

Experimental Protocols

The primary application of **Fmoc-PEG12-NHS ester** is the conjugation to primary amines on biomolecules such as proteins, peptides, and amine-modified oligonucleotides. The following are representative protocols for such applications.

General Protocol for Protein Labeling with Fmoc-PEG12-NHS Ester

This protocol outlines the steps for conjugating the NHS ester to primary amines (e.g., lysine residues) on a target protein.

Materials:

- Target protein in an amine-free buffer (e.g., PBS, pH 7.2-8.0).
- **Fmoc-PEG12-NHS ester.**
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0).
- Purification column (e.g., desalting column or size-exclusion chromatography).

Methodology:

- **Protein Preparation:** Ensure the protein solution is in an amine-free buffer. If the buffer contains primary amines (e.g., Tris or glycine), the protein must be buffer-exchanged into a suitable buffer like PBS. The protein concentration should ideally be between 1-10 mg/mL.

- Reagent Preparation: Immediately before use, prepare a stock solution of **Fmoc-PEG12-NHS ester** (e.g., 10 mg/mL) in anhydrous DMF or DMSO.
- Conjugation Reaction:
 - Add a 10- to 20-fold molar excess of the **Fmoc-PEG12-NHS ester** stock solution to the protein solution. The final concentration of the organic solvent should be kept below 10% to minimize protein denaturation.
 - Gently mix the reaction and incubate for 30-60 minutes at room temperature or 2 hours on ice. The optimal reaction time may vary depending on the protein and desired degree of labeling.
- Quenching: Stop the reaction by adding a quenching buffer to a final concentration of 50-100 mM. Incubate for 15-30 minutes at room temperature.
- Purification: Remove excess, unreacted **Fmoc-PEG12-NHS ester** and byproducts from the conjugated protein using a desalting column, dialysis, or size-exclusion chromatography.
- Characterization: The degree of labeling can be determined using various analytical techniques, such as UV-Vis spectroscopy (if the linker or protein has a suitable chromophore) or mass spectrometry.

Deprotection of the Fmoc Group

The Fmoc group can be removed to expose the primary amine for further conjugation or modification.

Materials:

- Fmoc-PEG-conjugated molecule.
- 20% piperidine in DMF.

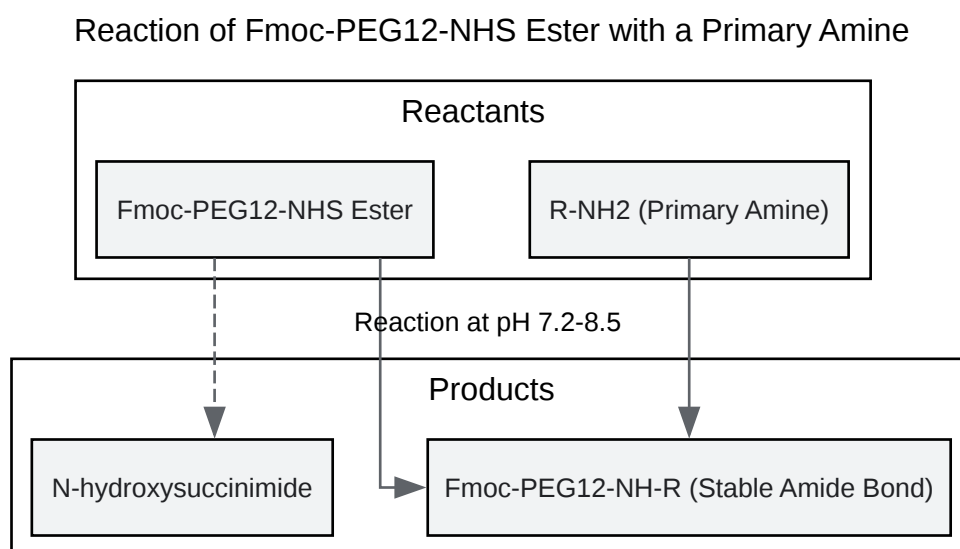
Methodology:

- Dissolve the Fmoc-PEG-conjugated molecule in the 20% piperidine in DMF solution.

- Incubate at room temperature for 20-30 minutes.
- The deprotected product can be purified from the piperidine and dibenzofulvene byproduct by precipitation with ether or by chromatography.

Signaling Pathways and Experimental Workflows

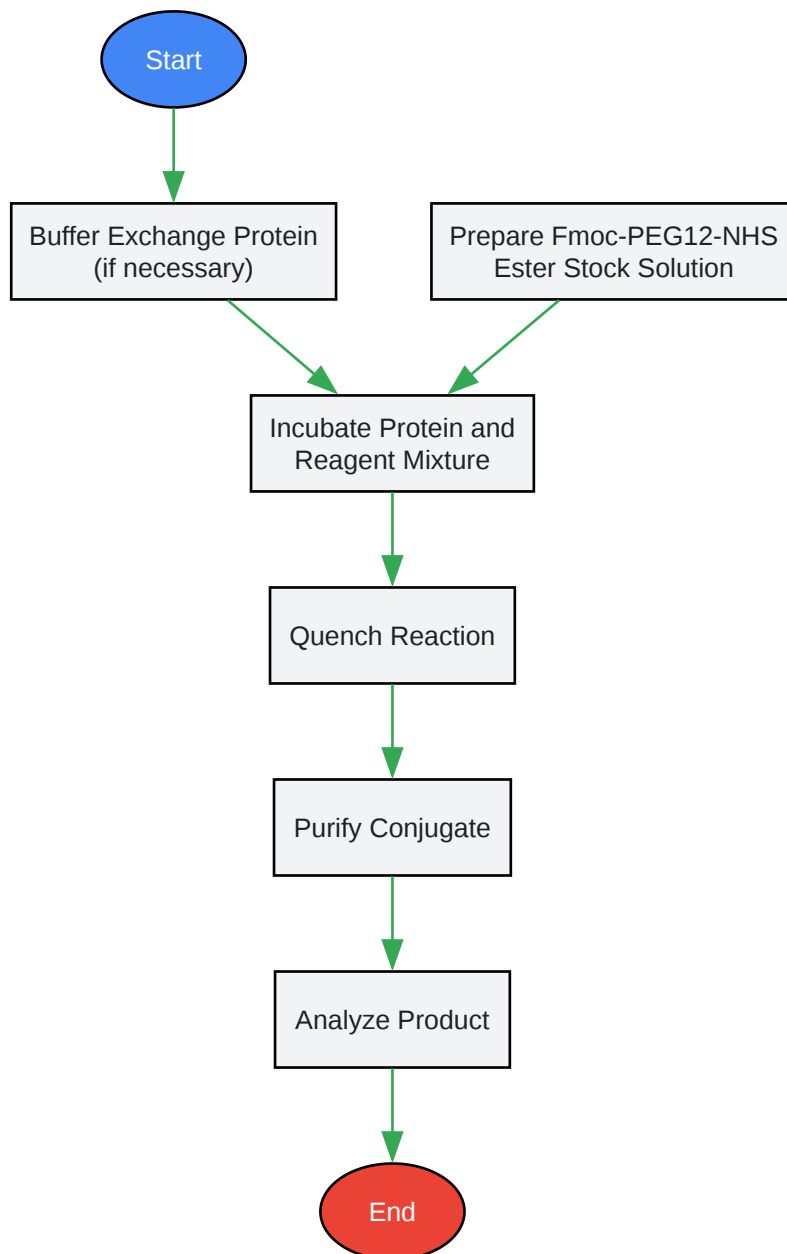
The following diagrams illustrate the reaction mechanism of the NHS ester and a typical workflow for its use.



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Caption: NHS ester reaction with a primary amine.

Experimental Workflow for Protein Conjugation

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Caption: Protein conjugation workflow.

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References

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- 2. Fmoc-PEG12-NHS ester - CD Bioparticles [cd-bioparticles.net]
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